# Technical Support Center: AZD-9164 Bromide

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| *Compound of Interest* | |
|---|---|
| *Compound Name:* | *AZD-9164 bromide* |
| *CAS No.:* | *1034916-72-7* |
| *Cat. No.:* | *B605786* |

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and handling of **AZD-9164 bromide** in DMSO.

## Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for dissolving **AZD-9164 bromide**?

A2: The recommended solvent for dissolving **AZD-9164 bromide** for in vitro studies is Dimethyl Sulfoxide (DMSO).[1][2]

Q2: My **AZD-9164 bromide** is not dissolving completely in DMSO. What should I do?

A2: If you encounter solubility issues, consider the following troubleshooting steps:

- Verify DMSO Quality: Ensure you are using fresh, anhydrous, high-purity DMSO. DMSO is hygroscopic and can absorb moisture, which may reduce its effectiveness as a solvent.[3][4]
- Gentle Warming: Gently warm the solution in a water bath at 37°C.[1][4] Avoid excessive heat (no higher than 50°C) to prevent degradation of the compound.[5]

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- Sonication: Brief sonication in a water bath can help break up particulates and aid in dissolution.[1][5]
- Vortexing: Thoroughly mix the solution by vortexing.[5]

Q3: Why does my **AZD-9164 bromide** precipitate when I dilute the DMSO stock solution in my aqueous cell culture media?

A3: Precipitation upon dilution in aqueous solutions is a common issue for many organic small molecules that are hydrophobic in nature.[1] This can be caused by:

- "Salting Out" Effect: Rapidly changing the solvent environment from DMSO to an aqueous buffer can cause the compound to crash out of solution.[1]
- Exceeding Solubility Limit: The final concentration in the aqueous media may be higher than the compound's solubility limit in that specific medium.[1]
- Media Components: Salts and proteins in the culture media can interact with the compound and decrease its solubility.[1]

Q4: How can I prevent my **AZD-9164 bromide** from precipitating in my aqueous experimental medium?

A4: To avoid precipitation, it is recommended to perform serial dilutions of the concentrated DMSO stock solution in DMSO first, before adding the final diluted sample to your aqueous medium.[3] Most cell lines can tolerate a final DMSO concentration of up to 0.1%.[3] Always include a vehicle control with the same final concentration of DMSO in your experiments.[3]

Q5: How should I store the **AZD-9164 bromide** stock solution in DMSO?

A5: Store the DMSO stock solution in aliquots at -20°C for long-term storage (months to years) or at 0-4°C for short-term storage (days to weeks).[2] It is advisable to avoid repeated freeze-thaw cycles.[5]

## Physicochemical and Solubility Data

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| Parameter | Value | Source |
|---|---|---|
| Molecular Weight | 545.54 g/mol | [2] |
| Chemical Formula | $C_{29}H_{38}BrFN_2O_2$ | [2] |
| Appearance | Solid powder | [2] |
| Solubility in DMSO | Soluble | [2] |
| Water Solubility | 4.23e-05 mg/mL | [6] |
| Storage of Powder | -20°C for up to 3 years | [2][5] |
| Stock Solution Storage | -20°C (long-term) or 0-4°C (short-term) | [2] |

# Experimental Protocols

## Protocol for Preparing a 10 mM Stock Solution of AZD-9164 Bromide in DMSO

- Preparation: Bring the vial of **AZD-9164 bromide** powder to room temperature before opening to minimize moisture absorption.
- Calculation: To prepare a 10 mM stock solution, you will need to dissolve 5.46 mg of **AZD-9164 bromide** in 1 mL of DMSO.
  - Calculation: 545.54 ( g/mol ) * 10 (mmol/L) * 0.001 (L) = 5.4554 mg
- Dissolution: Add the appropriate volume of high-purity DMSO to the vial containing the **AZD-9164 bromide** powder.
- Mixing: Vortex the solution thoroughly to ensure the compound is completely dissolved. If necessary, use gentle warming (37°C) or brief sonication to aid dissolution.[1][5]
- Storage: Aliquot the stock solution into smaller volumes for routine use and store at -20°C.[5]

# Troubleshooting Workflow

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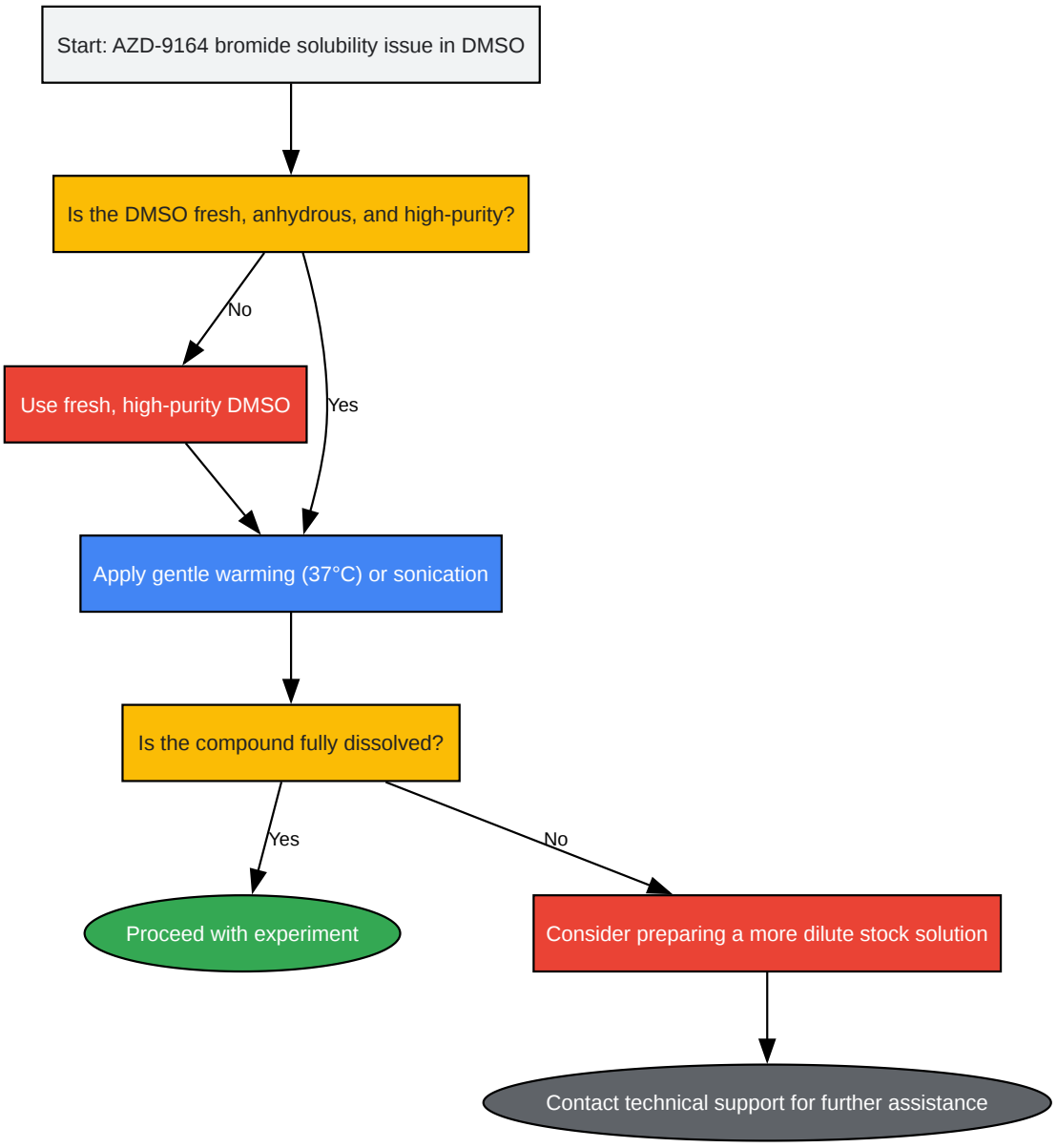


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